

An In-depth Technical Guide to 1-(Methylsulfonyl)-1H-benzotriazole

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Methylsulfonyl)-1H-benzotriazole

Cat. No.: B104111

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1-(Methylsulfonyl)-1H-benzotriazole**, a versatile reagent in organic synthesis with significant potential in various scientific and industrial applications, including drug development.

Chemical and Physical Properties

1-(Methylsulfonyl)-1H-benzotriazole is a crystalline solid at room temperature.^[1] Its core structure consists of a benzotriazole ring substituted with a methylsulfonyl group.

Property	Value	Reference
Molecular Formula	C ₇ H ₇ N ₃ O ₂ S	[1][2][3]
Molecular Weight	197.21 g/mol	[1][2][3]
CAS Number	37073-15-7	[1][2]
Appearance	White to beige crystalline powder	[1][3]
Melting Point	108-112 °C[2][3] or 120-122 °C[1]	
Solubility	Moderately soluble in methanol and dimethylformamide; poorly soluble in water.[1]	
SMILES	<chem>CS(=O)(=O)n1nnc2ccccc12</chem>	[2]
InChI	1S/C7H7N3O2S/c1-13(11,12)10-7-5-3-2-4-6(7)8-9-10/h2-5H,1H3	[2]

Synthesis and Reactivity

2.1. General Synthesis Protocol

1-(Methylsulfonyl)-1H-benzotriazole can be synthesized from 1H-1,2,3-benzotriazole and methanesulfonyl chloride.[4]

Experimental Protocol: Synthesis of **1-(Methylsulfonyl)-1H-benzotriazole**

- Materials: 1H-1,2,3-benzotriazole, methanesulfonyl chloride, suitable base (e.g., triethylamine), and an appropriate solvent (e.g., tetrahydrofuran).
- Procedure:
 - Dissolve 1H-1,2,3-benzotriazole and the base in the solvent in a reaction vessel under an inert atmosphere.

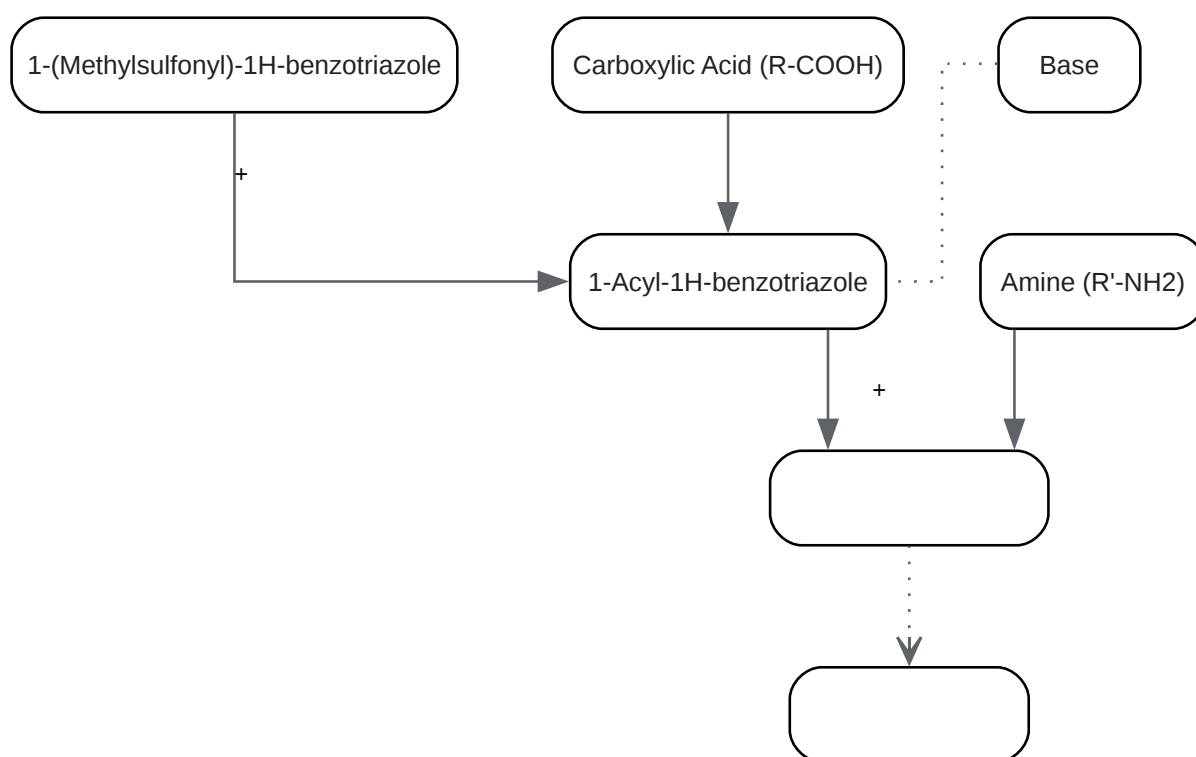
- Cool the mixture in an ice bath.
- Add methanesulfonyl chloride dropwise to the stirred solution.
- Allow the reaction to proceed at room temperature until completion, which can be monitored by thin-layer chromatography.
- Upon completion, the reaction mixture is typically worked up by adding water and extracting the product with an organic solvent.
- The organic layer is then dried and the solvent is removed under reduced pressure to yield the crude product.
- Purification can be achieved by recrystallization from a suitable solvent.

2.2. Reactivity and Applications in Organic Synthesis

1-(Methylsulfonyl)-1H-benzotriazole serves as a valuable intermediate in organic synthesis.

[1] The methylsulfonyl group can participate in various reactions, including hydrolysis and alkylation.[1] It is particularly useful as a source of the benzotriazolyl anion.[4] For instance, it reacts with carboxylic acids in the presence of a base to form 1-acyl-1H-1,2,3-benzotriazoles, which are effective acylating agents for the synthesis of amides.[4]

Below is a diagram illustrating the general synthetic utility of **1-(Methylsulfonyl)-1H-benzotriazole** in the acylation of amines.



[Click to download full resolution via product page](#)

Caption: Synthetic pathway for amide formation using **1-(Methylsulfonyl)-1H-benzotriazole**.

Applications in Research and Industry

The unique chemical properties of **1-(Methylsulfonyl)-1H-benzotriazole** and its derivatives have led to their application in several fields:

- **Drug Development:** Derivatives of this compound are being explored as potential drug candidates.^[1] For example, modifications to its structure are being investigated to enhance the targeting of cancer cells and improve the therapeutic index of anticancer drugs.^[1] Benzotriazole derivatives, in general, have shown a wide range of pharmacological activities, including antibacterial, anti-inflammatory, and anticancer properties.
- **Corrosion Inhibition:** It is effective in preventing rust and corrosion on metals, making it valuable in the automotive and construction industries.^[3]
- **Photostabilization:** It acts as a photostabilizer in plastics and coatings, enhancing their durability against UV light exposure.^[3]

- Analytical Chemistry: It is used as a reagent for the detection and quantification of various substances.^[3]
- Agrochemicals: This compound is utilized as an additive in the formulation of pesticides and herbicides to improve their performance.^[3]

Safety and Handling

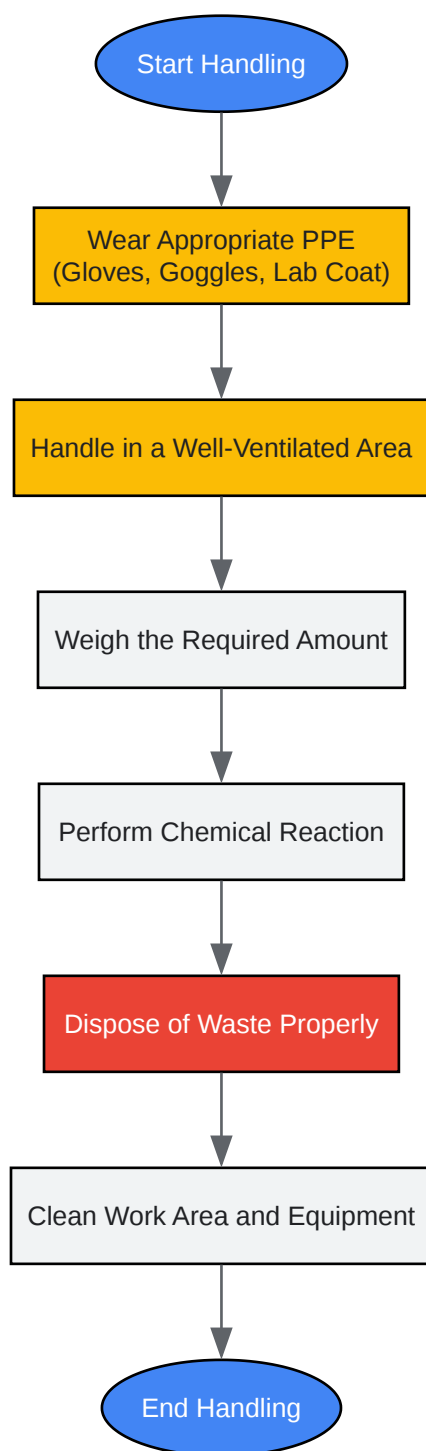
1-(Methylsulfonyl)-1H-benzotriazole is classified as harmful if swallowed and causes serious eye damage.^[2]

Hazard Statement	Code
Harmful if swallowed	H302
Causes serious eye damage	H318

Handling Precautions:

- Wear protective gloves, clothing, and eye/face protection.^{[1][2]}
- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and immediately call a poison center or doctor.^{[2][5]}
- If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.^{[2][5]}
- Store in a sealed container at room temperature, away from heat and direct sunlight.^[1]

Below is a workflow for the safe handling of **1-(Methylsulfonyl)-1H-benzotriazole**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemshuttle.com [chemshuttle.com]
- 2. 1-(甲磺酰)-1H-苯并三唑 95% | Sigma-Aldrich [sigmaaldrich.cn]
- 3. chemimpex.com [chemimpex.com]
- 4. 1-Methanesulfonyl-1H-1,2,3-benzotriazole - PMC [pmc.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(Methylsulfonyl)-1H-benzotriazole]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104111#molecular-weight-of-1-methylsulfonyl-1h-benzotriazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com